

Personal protective equipment for handling 9-Chloro-2-methoxyacridine

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Compound of Interest

Compound Name: 9-Chloro-2-methoxyacridine

Cat. No.: B100718

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Essential Safety and Handling Guide for 9-Chloro-2-methoxyacridine

Disclaimer: A comprehensive Safety Data Sheet (SDS) for **9-Chloro-2-methoxyacridine** (CAS No. 16492-13-0) is not publicly available. The following guidance is based on the known hazards of this compound, information from structurally similar chemicals, and established best practices for laboratory safety. All laboratory personnel must consult with their institution's Environmental Health and Safety (EHS) department before handling this chemical and perform a risk assessment for their specific procedures.

Hazard Identification and Immediate Safety Precautions

9-Chloro-2-methoxyacridine is a chemical compound that requires careful handling due to its potential health hazards. Based on available data, it is classified with the following hazards^[1]:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Given these hazards, immediate precautions include working in a well-ventilated area, using appropriate personal protective equipment (PPE), and preventing the generation of dust.

Summary of Hazards

Hazard Class	GHS Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	H302: Harmful if swallowed	GHS07
Skin Irritation	H315: Causes skin irritation	GHS07
Eye Irritation	H319: Causes serious eye irritation	GHS07
Specific Target Organ Toxicity	H335: May cause respiratory irritation	GHS07

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure. The following table outlines the recommended PPE for handling **9-Chloro-2-methoxyacridine**.

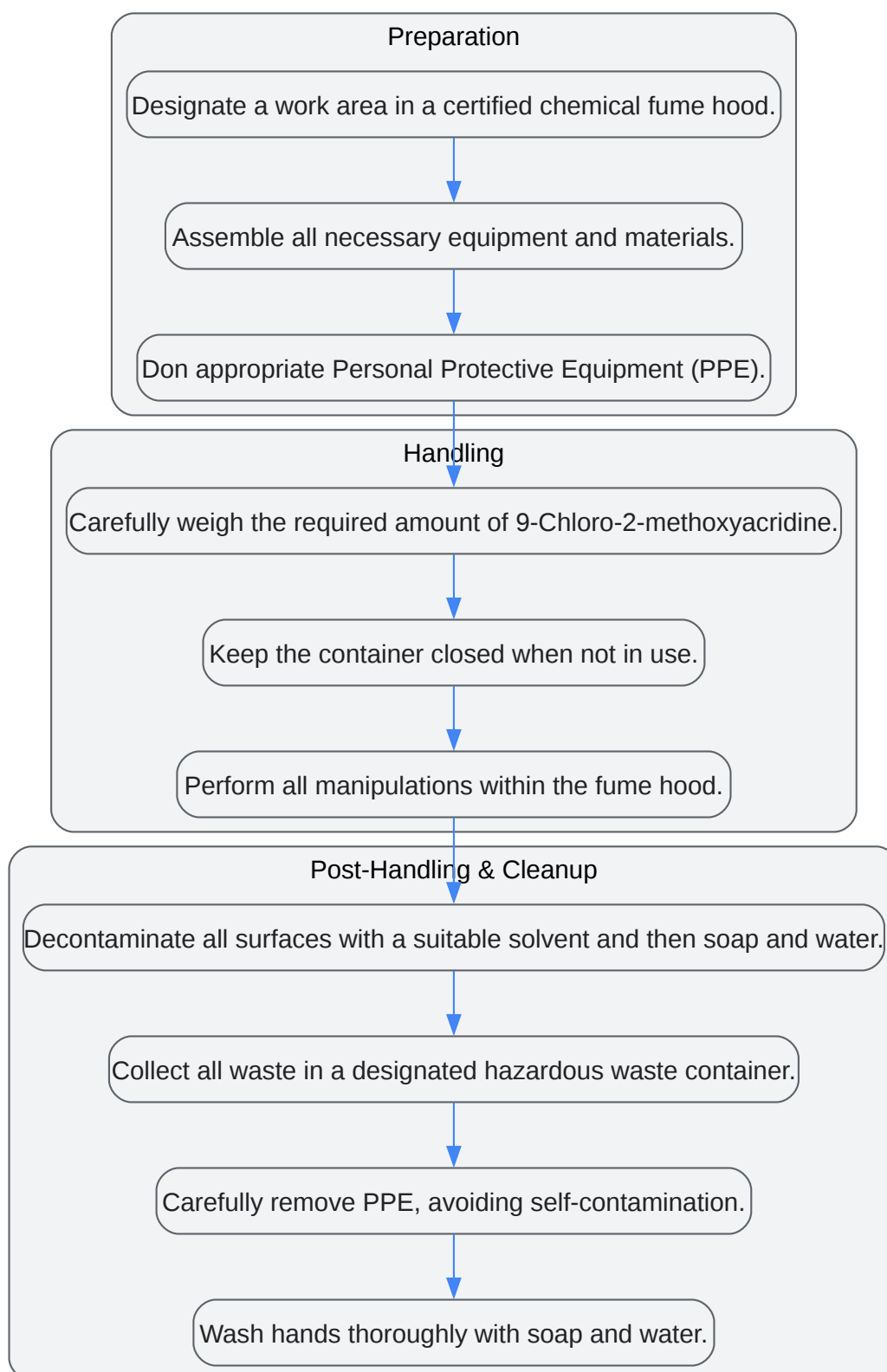
PPE Recommendations

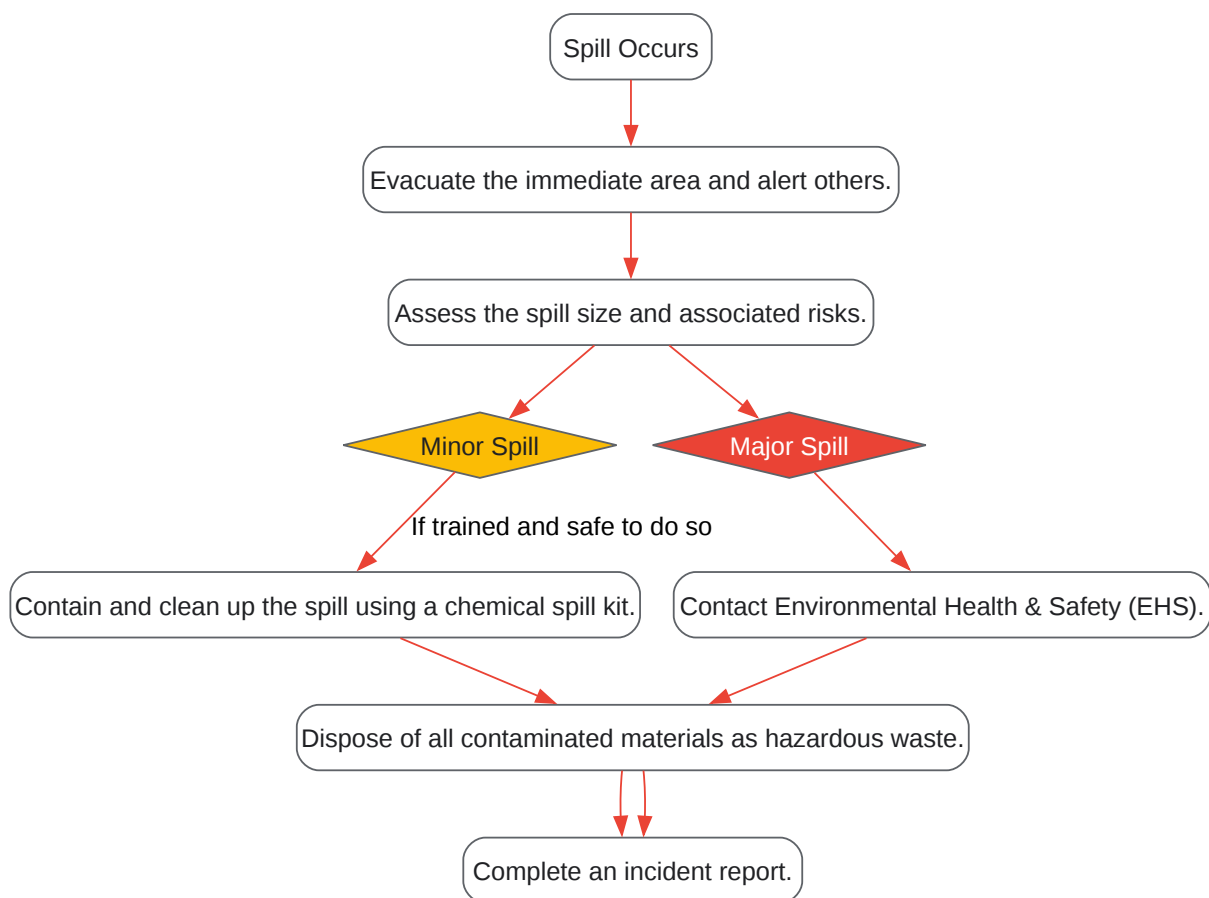
Protection Type	Specification	Rationale
Hand Protection	Nitrile or Neoprene gloves. Minimum thickness of 5 mil. Double gloving is recommended.	Protects against skin irritation and absorption. Nitrile and neoprene offer good resistance to a range of chemicals, including aromatic and chlorinated compounds[2].
Eye Protection	Chemical safety goggles or a full-face shield.	Protects against dust particles and potential splashes causing serious eye irritation.
Respiratory Protection	NIOSH-approved N95, P95, or P100 filtering facepiece respirator for solids. For activities with potential for vapor generation, an air-purifying respirator with organic vapor (OV) cartridges and particulate filters is recommended[3][4][5][6][7].	Prevents inhalation of airborne particles, which can cause respiratory irritation[3][4][5][6][7].
Body Protection	A fully buttoned lab coat. Chemical-resistant apron or coveralls for larger quantities.	Protects skin and clothing from contamination.
Footwear	Closed-toe shoes.	Standard laboratory practice to protect against spills.

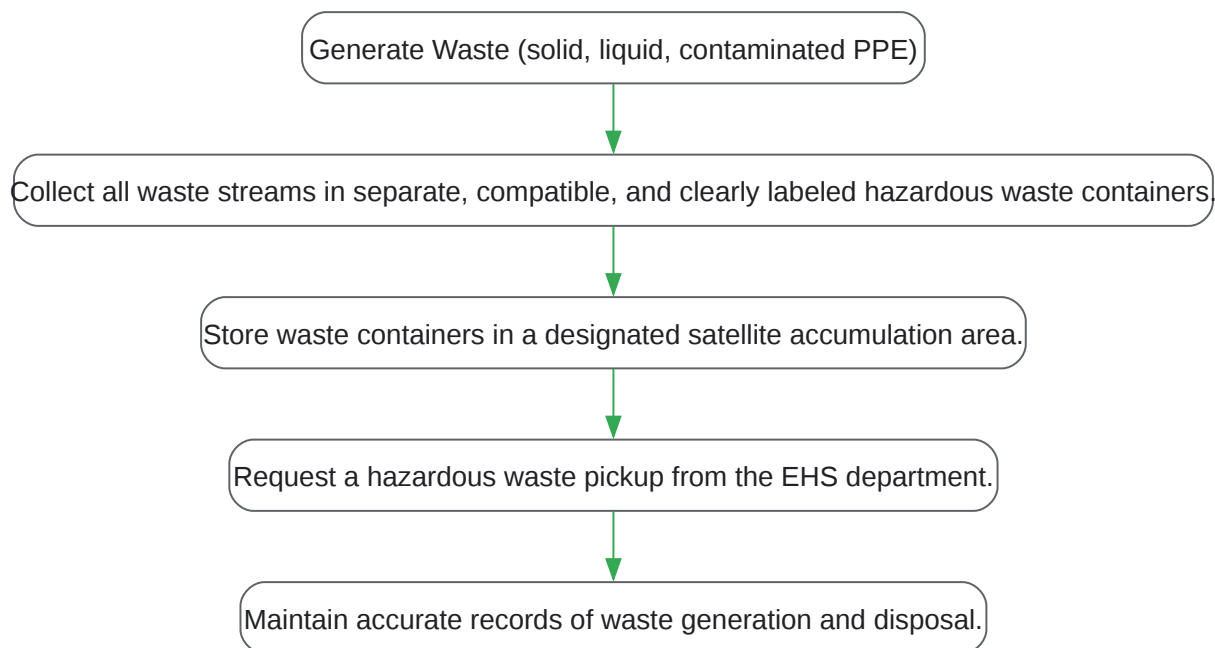
Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedure for safely handling **9-Chloro-2-methoxyacridine** powder in a laboratory setting.

Experimental Workflow for Handling **9-Chloro-2-methoxyacridine**







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